

# Domiphen bromide p-bromodomiphen antimicrobial activity comparison

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## Compound Focus: Domiphen Bromide

CAS No.: 538-71-6

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## Antimicrobial Profile and Key Data of Domiphen Bromide

**Domiphen bromide** is an FDA-approved quaternary ammonium compound with broad-spectrum antimicrobial properties [1] [2]. Its activity stems from its role as a cationic surfactant, which readily adsorbs to microbial surfaces, disrupting cell membrane integrity and causing cell death [3] [4].

Experimental data highlights its effectiveness, particularly in combination with other agents:

Aspect	Details & Experimental Data
General Activity	Broad-spectrum antimicrobial and antiseptic action [2]. Water solubility: 1 g/mL [5].
Antifungal Synergy	<b>Methodology</b> [3]: Checkerboard microdilution assay to determine Minimum Inhibitory Concentration (MIC) and Fractional Inhibitory Concentration (FIC) against <i>Aspergillus fumigatus</i> (wild-type and azole-resistant strains). <b>Results:</b> Synergistic effect with itraconazole; domiphen reduced expression of drug efflux pump genes, enhancing itraconazole accumulation [3].

Aspect	Details & Experimental Data
Antimalarial Activity	<b>Methodology</b> [5]: <i>In vitro</i> growth inhibition assays of <i>Plasmodium falciparum</i> ; LC-ESI-MS/MS analysis of MEP pathway metabolites. <b>Results</b> : IC <sub>50</sub> ~1 μM; inhibits the MEP pathway in the apicoplast organelle, arresting parasite growth at the trophozoite stage [5].

## Stability Profile Comparison

One study directly compared the stability of **domiphen bromide** and *p*-bromod**domiphen bromide**, which can indirectly inform about their potential performance. The experimental protocol and results are summarized below [1] [6].

### Experimental Protocol for Stability [1]

- **Technique**: High-Performance Liquid Chromatography (HPLC).
- **Conditions**: Samples were stressed under **acidic, basic, and thermal** conditions.
- **Analysis**: Chromatograms were analyzed for the appearance of new peaks, indicating degradation.

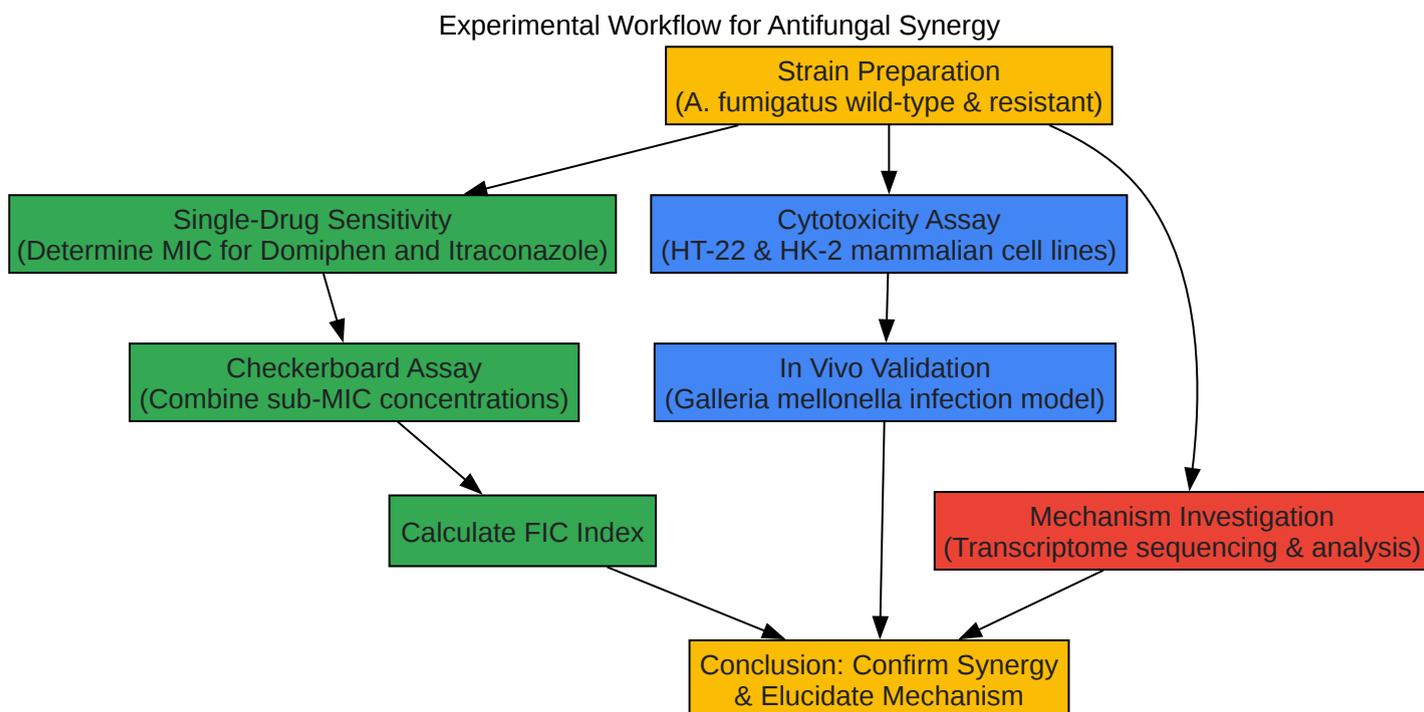
### Findings [1] [6]

- **Domiphen Bromide**: Stable under acidic and thermal stress. Treatment with a base led to the formation of a by-product.
- **\*p\*-Bromodomiphen Bromide**: Exhibited the same behavior, showing stability in acid and heat but degradation under basic conditions.

This indicates that the core structure's stability is not significantly altered by the addition of a bromine atom, at least under the tested conditions.

## Workflow for Antifungal Synergy Testing

The following diagram illustrates the key experimental workflow used to demonstrate the synergistic antifungal effect between **domiphen bromide** and itraconazole, as detailed in one of the studies [3].



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## Key Insights and Data Gaps

The search results confirm **domiphen bromide** is a versatile antimicrobial agent with well-documented activity against fungi and malaria parasites, and a clarified stability profile [1] [3] [5]. However, a direct, quantitative comparison of its antimicrobial potency against *p*-bromod**domiphen bromide** is a significant gap in the current literature.

- **Shared Stability:** The similar hydrolytic and thermal stability suggests that the bromine substitution does not majorly alter the compound's core stability, but it does not predict if the change enhances or reduces its ability to kill microbes [1] [6].
- **Focus of Current Research:** Recent studies focus on **domiphen bromide**'s novel applications (e.g., as an antimalarial or antifungal synergist) rather than head-to-head comparisons with its structural analogs [3] [5].

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## References

1. Data on thermal and hydrolytic stability of both domiphen ... bromide [pubmed.ncbi.nlm.nih.gov]
2. Domiphen Bromide | Potassium Channel inhibitor [selleckchem.com]
3. In vitro and in vivo antimicrobial effects of domiphen ... [pmc.ncbi.nlm.nih.gov]
4. Robust RP-HPLC Method for the Analysis of Domiphen ... [link.springer.com]
5. Characterization of Domiphen Bromide as a New Fast-Acting ... [pmc.ncbi.nlm.nih.gov]
6. Data on thermal and hydrolytic stability of both domiphen ... [doaj.org]

To cite this document: Smolecule. [Domiphen bromide p-bromodomiphen antimicrobial activity comparison]. Smolecule, [2026]. [Online PDF]. Available at:

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